

Lanthanum Dioxycarbonate: A Technical Overview of Chemical Properties and Applications

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Compound of Interest

Compound Name: *RenaZorb*

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Introduction

Lanthanum dioxycarbonate ($\text{La}_2\text{O}_2\text{CO}_3$), also known as oxylanthanum carbonate, is an inorganic compound that has garnered significant interest in both industrial and pharmaceutical sectors. It serves as a stable intermediate in the thermal decomposition of lanthanum carbonates and hydroxides and is notable for its applications as a catalyst and, more recently, as a potent phosphate binder for the treatment of hyperphosphatemia in patients with chronic kidney disease.[1] This guide provides an in-depth look at the core chemical properties, synthesis protocols, and key applications of lanthanum dioxycarbonate.

Chemical and Physical Properties

Lanthanum dioxycarbonate is a well-defined compound with specific chemical and physical characteristics. Its identity is established by its chemical formula, molecular weight, and distinct structural properties.

Table 1: General Chemical Properties of Lanthanum Dioxycarbonate

Property	Value	Source(s)
Molecular Formula	$\text{La}_2\text{O}_2\text{CO}_3$ (or CLa_2O_5)	[2][3]
Molecular Weight	~369.82 g/mol	[2][3]
IUPAC Name	bis(lanthanum(3+));bis(oxygen (2-));carbonate	[2]
CAS Number	12011-96-0	[2]
Synonyms	Oxylanthanum carbonate, Lanthanum carbonate oxide, Renazorb, SPI-014	[3]

The material's physical properties, which are crucial for its application in drug formulation and catalysis, can be tailored during synthesis. These properties include surface area, porosity, and density.

Table 2: Physical Properties of Synthesized Lanthanum Dioxycarbonate

Property	Typical Value	Source(s)
BET Surface Area	$\geq 20 \text{ m}^2/\text{g}$ (often 30-40 m^2/g)	[4][5]
Pore Volume	$\geq 0.015 \text{ cm}^3/\text{g}$	[4]
Specific Gravity	~5.15 g/cc	[4]
Crystal Structure	Can exist in monoclinic, tetragonal, and hexagonal phases	[4][6][7]

Thermal Properties and Decomposition

Lanthanum dioxycarbonate is thermally stable up to several hundred degrees Celsius, a property central to its formation from precursors. It is a key intermediate in the thermal decomposition of hydrated lanthanum carbonate ($\text{La}_2(\text{CO}_3)_3 \cdot x\text{H}_2\text{O}$) and lanthanum hydroxide ($\text{La}(\text{OH})_3$). [8][9]

Upon heating, lanthanum dioxycarbonate undergoes a single decomposition step to form lanthanum oxide (La_2O_3), releasing carbon dioxide.

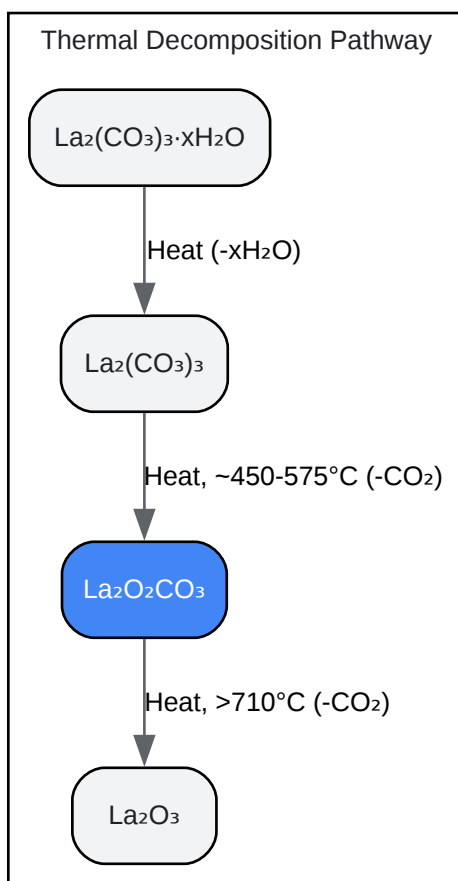
Decomposition Reaction: $\text{La}_2\text{O}_2\text{CO}_3(\text{s}) \rightarrow \text{La}_2\text{O}_3(\text{s}) + \text{CO}_2(\text{g})$

This decomposition has been studied over a temperature range of 773–1190 K (500–917 °C). [8] The process is endothermic, and the thermodynamic parameters have been quantified.

Table 3: Thermodynamic Properties of $\text{La}_2\text{O}_2\text{CO}_3$ Decomposition

Parameter	Value	Temperature Range	Source(s)
Enthalpy of Decomposition (ΔH°)	$145.5 \pm 5.0 \text{ kJ/mol}$	773–1190 K	
Entropy of Decomposition (ΔS°)	$119.2 \pm 5.0 \text{ J/mol}\cdot\text{K}$	773–1190 K	

The formation of $\text{La}_2\text{O}_2\text{CO}_3$ from hydrated lanthanum carbonate typically occurs in stages: initial dehydration to form anhydrous $\text{La}_2(\text{CO}_3)_3$, followed by the loss of CO_2 to form $\text{La}_2\text{O}_2\text{CO}_3$, and finally decomposition to La_2O_3 . [10]



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Caption: Thermal decomposition pathway of hydrated lanthanum carbonate.

Experimental Protocols: Synthesis of Lanthanum Dioxycarbonate

Lanthanum dioxycarbonate is typically synthesized via the thermal decomposition of a precursor compound, such as lanthanum carbonate hydroxide (LaCO_3OH) or lanthanum hydroxide ($\text{La}(\text{OH})_3$). The choice of precursor and synthesis conditions allows for control over the final material's morphology and physical properties.^{[4][7]}

Protocol 1: Synthesis via Lanthanum Carbonate Hydroxide Precursor

This method involves the precipitation of lanthanum carbonate hydroxide followed by calcination. It is designed to produce a material with low alkali-metal content and high purity.^[4]

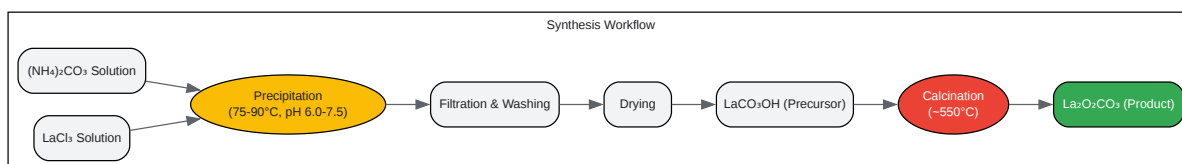
[5]

Step 1: Precipitation of Lanthanum Carbonate Hydroxide (LaCO_3OH)

- Prepare an aqueous solution of a soluble lanthanum salt (e.g., lanthanum chloride, LaCl_3).
- Prepare a separate aqueous solution of a non-alkali metal carbonate (e.g., ammonium carbonate, $(\text{NH}_4)_2\text{CO}_3$). The molar ratio of lanthanum salt to carbonate can range from 1:0.8 to 1:4.[4]
- Heat the lanthanum salt solution to a reaction temperature between 75 °C and 90 °C.[5]
- Slowly add the carbonate solution to the heated lanthanum salt solution while stirring.
- Maintain the pH of the reaction mixture between 6.0 and 7.5.[5]
- Continue stirring the mixture at temperature for a set duration (e.g., 1 hour) to allow the precipitate to form and age.
- Collect the white precipitate (LaCO_3OH) by filtration.
- Wash the precipitate thoroughly with deionized water to remove soluble byproducts (e.g., ammonium chloride).
- Dry the washed precipitate in an oven at a moderate temperature (e.g., 80-100 °C).

Step 2: Calcination to Lanthanum Dioxycarbonate ($\text{La}_2\text{O}_2\text{CO}_3$)

- Place the dried LaCO_3OH powder in a ceramic crucible.
- Transfer the crucible to a muffle furnace.
- Heat the powder at a calcination temperature between 440 °C and 640 °C (a typical temperature is 550 °C) for at least two hours.[4]
- Allow the furnace to cool to room temperature.
- The resulting white powder is lanthanum dioxycarbonate ($\text{La}_2\text{O}_2\text{CO}_3$).



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Caption: General workflow for the synthesis of $\text{La}_2\text{O}_2\text{CO}_3$.

Applications

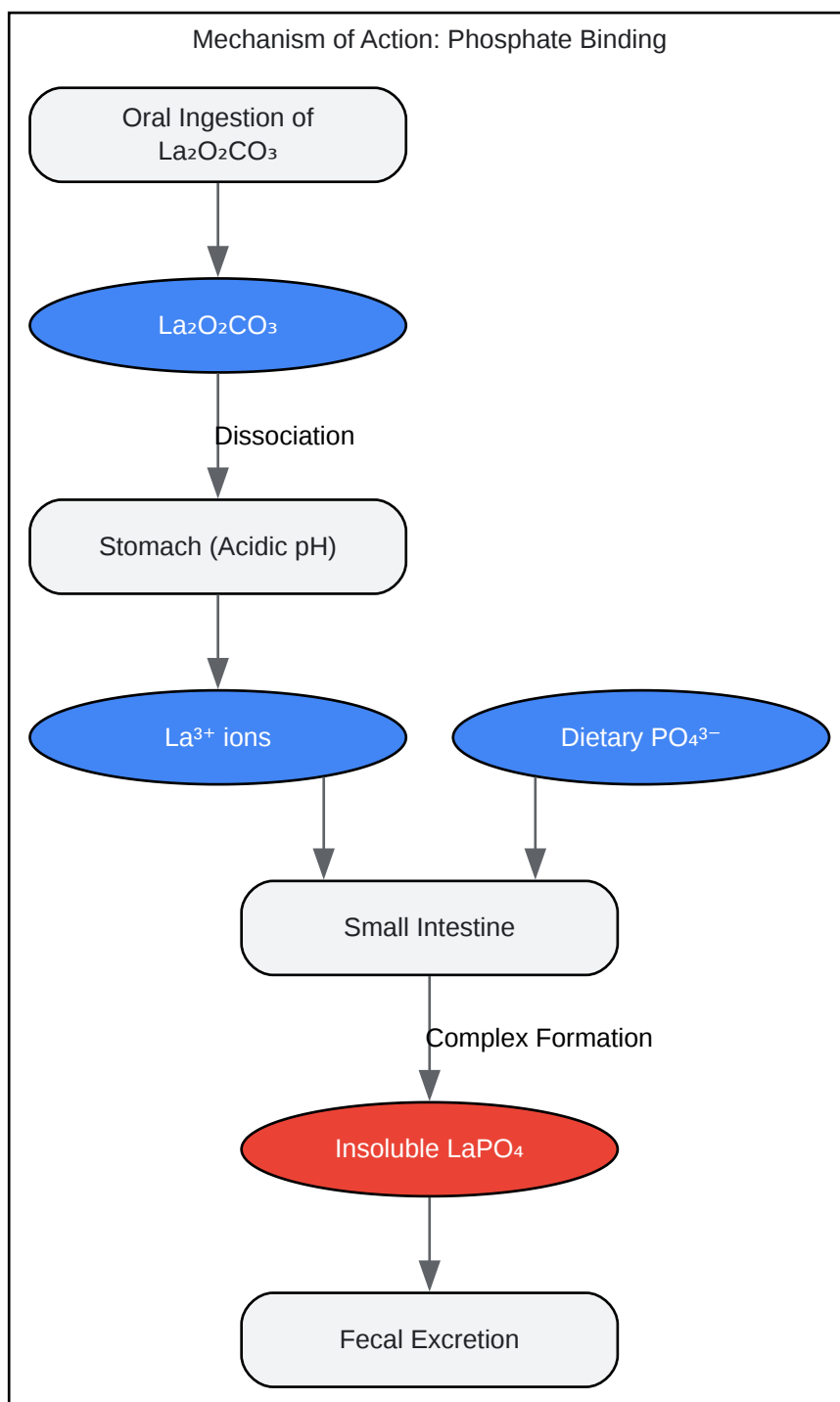
The unique properties of lanthanum dioxycarbonate make it a valuable material in pharmaceuticals and catalysis.

Drug Development: Phosphate Binder for Hyperphosphatemia

Lanthanum dioxycarbonate is the active pharmaceutical ingredient in a next-generation phosphate binder developed to treat hyperphosphatemia, a common and serious condition in patients with chronic kidney disease.[1]

Mechanism of Action: When administered orally, lanthanum dioxycarbonate acts locally within the gastrointestinal tract. In the acidic environment of the stomach, it releases lanthanum ions (La^{3+}). These ions have a high affinity for dietary phosphate (PO_4^{3-}) and bind with it to form highly insoluble and non-absorbable lanthanum phosphate (LaPO_4) complexes.[11][12] This prevents the absorption of phosphate into the bloodstream, thereby lowering serum phosphate levels.[13] The resulting lanthanum phosphate is excreted in the feces.[12]

The use of proprietary nanoparticle technology in some formulations allows for a high phosphate binding capacity with a lower pill burden compared to other binders like lanthanum carbonate or sevelamer, which may improve patient adherence.[14]



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Caption: In vivo mechanism of lanthanum dioxycarbonate as a phosphate binder.

Catalysis

Lanthanum-based materials, including lanthanum dioxycarbonate and its decomposition product lanthanum oxide, are effective catalysts in various chemical reactions.[15] They are particularly noted for their role in:

- Oxidative Coupling of Methane (OCM): $\text{La}_2\text{O}_2\text{CO}_3$ and La_2O_3 are active catalysts for the conversion of methane into more valuable C_2 hydrocarbons like ethane and ethylene.[7] The catalytic performance is sensitive to the material's structure and morphology.[7]
- Fluid Catalytic Cracking (FCC): Lanthanum compounds are used as additives in FCC catalysts to enhance the efficiency of gasoline production from crude oil.[16]
- Other Organic Reactions: Lanthanum catalysts are also used in condensation reactions and polymerizations.[15]

Safety and Handling

According to safety data, lanthanum dioxycarbonate may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and lab coats, should be followed when handling the compound. Work should be conducted in a well-ventilated area or under a fume hood.

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